

Application Notes and Protocols for FC14-584B

Enzymatic Assay

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Compound of Interest

Compound Name: FC14-584B

Cat. No.: B12369738

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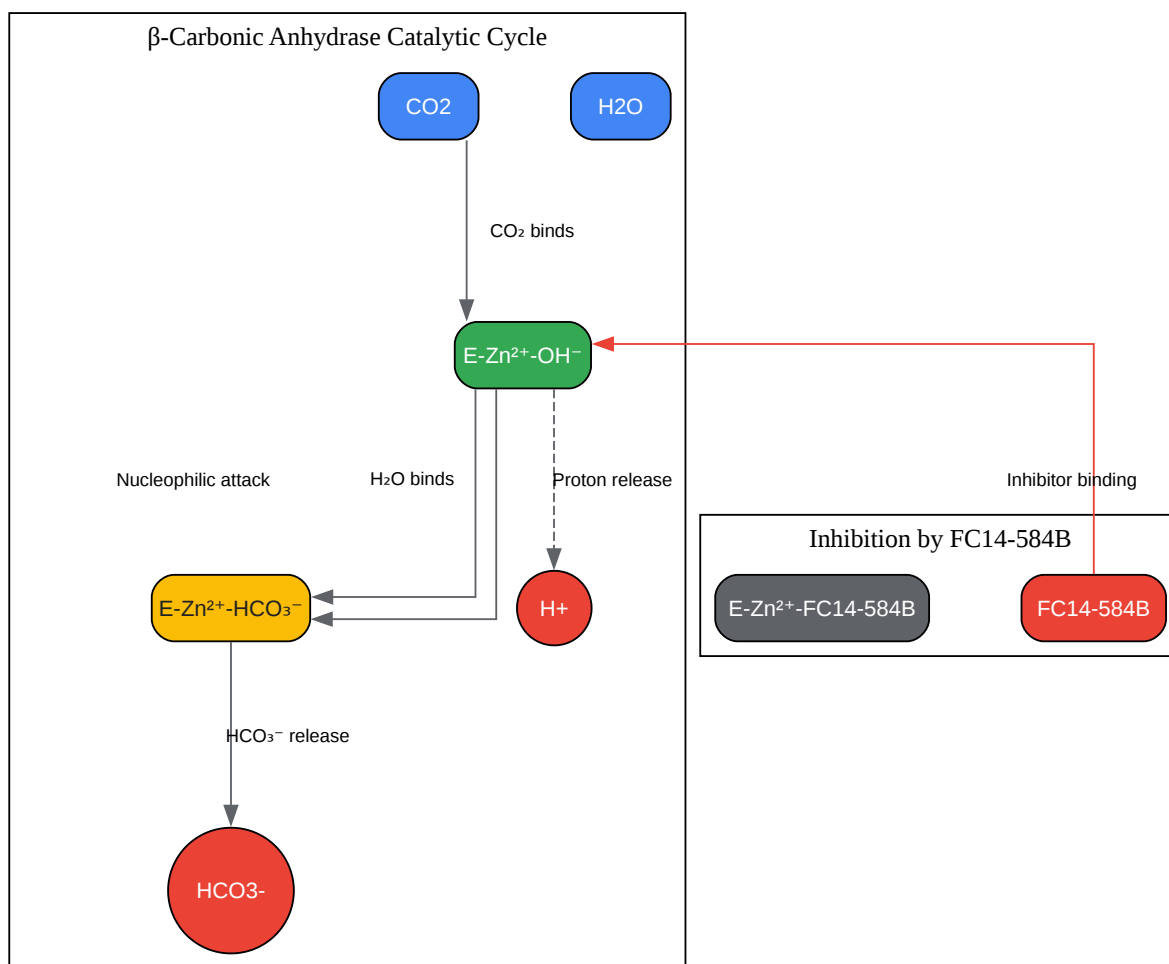
Introduction

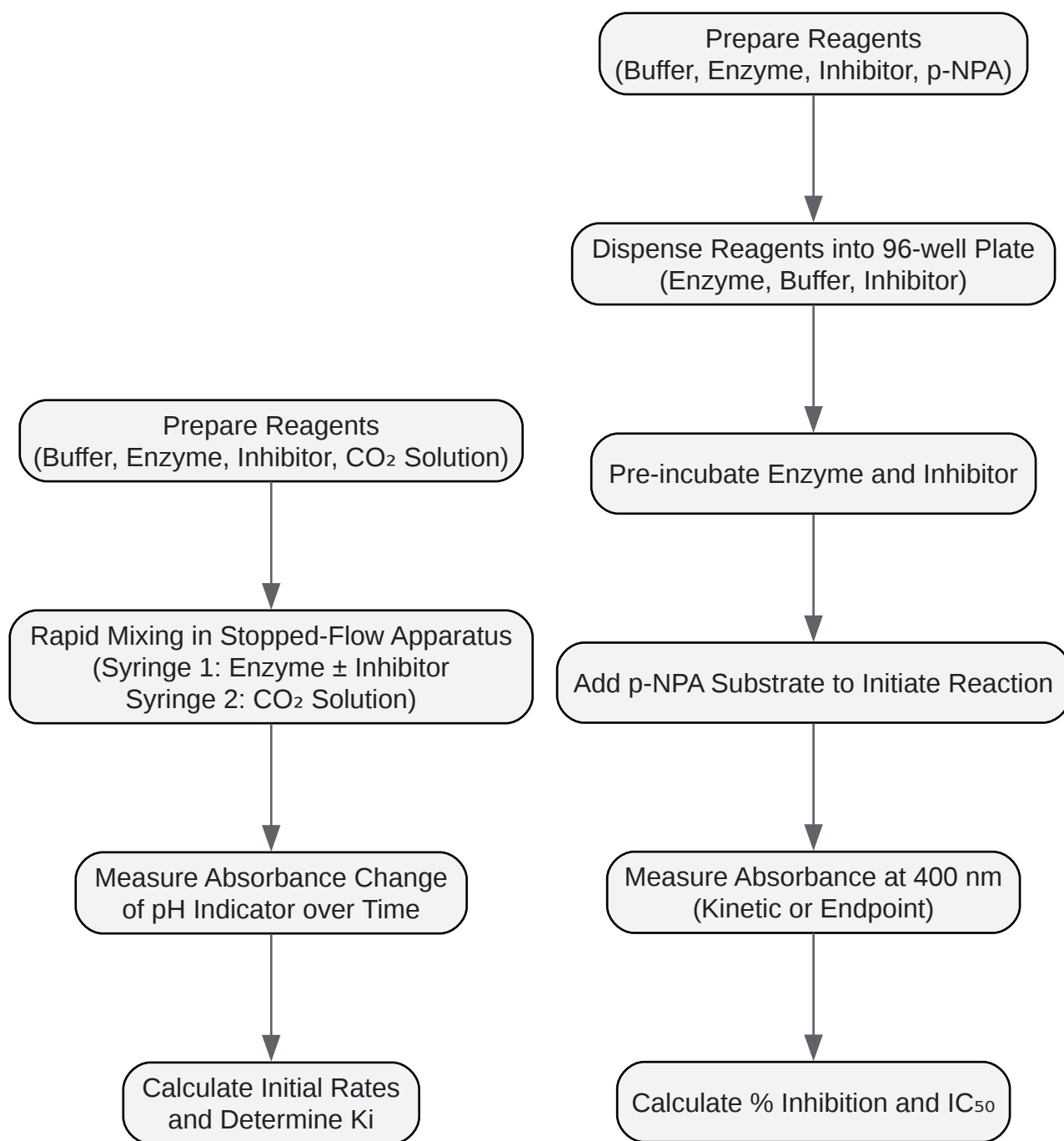
FC14-584B is a potent dithiocarbamate-derived inhibitor of β -class carbonic anhydrases (β -CAs), particularly those from *Mycobacterium tuberculosis* (Mtb), the causative agent of tuberculosis.^{[1][2][3][4]} As a potential novel anti-mycobacterial agent, understanding its inhibitory mechanism and potency is crucial for further drug development.^{[1][2][3][4]} Carbonic anhydrases are metalloenzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton. In Mtb, β -CAs are essential for pH homeostasis, CO₂ transport, and overall survival within the host, making them attractive drug targets.^{[5][6]}

These application notes provide detailed protocols for the enzymatic characterization of **FC14-584B** and similar compounds targeting β -CAs. The primary method described is the stopped-flow spectrophotometric assay, which is the gold standard for measuring the rapid kinetics of CO₂ hydration. An alternative, simpler colorimetric assay based on esterase activity is also presented for high-throughput screening purposes.

Signaling Pathway and Mechanism of Action

FC14-584B acts by directly inhibiting the enzymatic activity of β -carbonic anhydrases. The proposed mechanism involves the coordination of the dithiocarbamate moiety to the zinc ion within the active site of the enzyme.^{[1][7]} This binding event displaces the zinc-bound water molecule that is essential for the catalytic cycle, thereby blocking the enzyme's ability to hydrate carbon dioxide.





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References

- 1. Measuring carbonic anhydrase activity in alpha-carboxysomes using stopped-flow - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubcompare.ai [pubcompare.ai]
- 3. Frontiers | A Novel Stopped-Flow Assay for Quantitating Carbonic-Anhydrase Activity and Assessing Red-Blood-Cell Hemolysis [frontiersin.org]
- 4. researchgate.net [researchgate.net]
- 5. Mycobacterium tuberculosis β -Carbonic Anhydrases: Novel Targets for Developing Antituberculosis Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mycobacterium tuberculosis β -Carbonic Anhydrases: Novel Targets for Developing Antituberculosis Drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Dithiocarbamates: a new class of carbonic anhydrase inhibitors. Crystallographic and kinetic investigations - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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